

Fdl169 stability in DMSO at -20°C

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Compound of Interest

Compound Name: Fdl169

Cat. No.: B607426

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Fdl169 Technical Support Center

This technical support guide provides detailed information on the stability, storage, and handling of **Fdl169** in Dimethyl Sulfoxide (DMSO). It is intended for researchers, scientists, and drug development professionals using **Fdl169** in their experiments.

Frequently Asked Questions (FAQs)

Q1: What is the recommended storage condition for **Fdl169** stock solutions in DMSO?

A1: For optimal stability, **Fdl169** stock solutions prepared in DMSO should be stored at -20°C for long-term use.[1] It is highly recommended to aliquot the stock solution into single-use volumes to prevent multiple freeze-thaw cycles, which can degrade the compound.[2]

Q2: How long can I store **Fdl169** in DMSO at -20°C?

A2: The stability of **Fdl169** in DMSO at -20°C varies slightly by supplier. Selleck Chemicals suggests a stability of up to one month, while ProbeChem indicates stability for up to six months.[2][3] For long-term storage (months to a year), storing at -80°C is a more conservative option.[2] As a best practice, it is advisable to use the solution within 1-6 months and to perform a quality control check if storing for longer periods.

Q3: My **Fdl169** solution in DMSO appears to have precipitated after thawing. What should I do?

A3: Precipitation can occur if the solution's concentration is too high or if the DMSO has absorbed moisture.^[2] You can try to redissolve the compound by gently warming the vial to 37°C and vortexing. To prevent this, ensure you are using fresh, anhydrous DMSO and do not exceed the compound's solubility limit.^[2]

Q4: Can I repeatedly freeze and thaw my **Fdl169** stock solution?

A4: It is strongly advised to avoid repeated freeze-thaw cycles.^[2] Aliquoting the stock solution into smaller, experiment-sized volumes is the best practice to maintain the integrity and stability of the compound.

Troubleshooting Guide

Issue	Possible Cause(s)	Recommended Solution(s)
Compound Crashed Out of Solution	1. DMSO has absorbed moisture, reducing solubility. [2]2. Storage temperature was too low for the concentration. 3. Exceeded maximum solubility.	1. Use fresh, anhydrous (moisture-free) DMSO for preparing stock solutions. 2. Gently warm the solution to 37°C and vortex to redissolve. 3. Prepare a new stock solution at a concentration not exceeding 33 mg/mL.[2]
Inconsistent Experimental Results	1. Compound degradation due to multiple freeze-thaw cycles. [2]2. Incorrect initial concentration due to incomplete dissolution or precipitation. 3. Extended storage has led to gradual degradation.	1. Always aliquot stock solutions after preparation to minimize freeze-thaw cycles. 2. Ensure the compound is fully dissolved before aliquoting and storage. 3. For critical experiments, use a freshly prepared stock or one stored for less than a month. Consider running a stability check (see Protocol 2).
Loss of Compound Activity	1. Significant chemical degradation. 2. Adsorption to plastic storage tubes.	1. Prepare a fresh stock solution from the powder form of the compound. 2. Store solutions in high-quality polypropylene tubes. For very dilute solutions, using low-adhesion tubes may be beneficial.

Stability and Storage Data Summary

The following table summarizes the storage recommendations for **Fdl169** from various suppliers.

Form	Solvent	Storage Temperature	Duration	Source(s)
Powder	-	-20°C	3 years	Selleck Chemicals[2]
Powder	-	-20°C	>3 years (if stored properly)	MedKoo Biosciences[1]
Stock Solution	DMSO	-20°C	1 month	Selleck Chemicals[2]
Stock Solution	DMSO	-20°C	Long term (months)	MedKoo Biosciences[1]
Stock Solution	DMSO	-20°C	6 months	ProbeChem[3]
Stock Solution	DMSO	-80°C	1 year	Selleck Chemicals[2]

Note: For maximum reproducibility, it is recommended to follow the most conservative storage duration or perform periodic quality control.

Experimental Protocols

Protocol 1: Preparation of Fdl169 Stock Solution in DMSO

Objective: To prepare a concentrated stock solution of **Fdl169** in DMSO for experimental use.

Materials:

- **Fdl169** powder (Molecular Weight: 486.49 g/mol) [2]
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer

- Calibrated scale and appropriate personal protective equipment (PPE)

Procedure:

- Calculation: Determine the mass of **Fdl169** powder needed to achieve the desired concentration. For a 10 mM stock solution:
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 486.49 \text{ g/mol} \times 1000 \text{ mg/g} = 4.87 \text{ mg}$ (for 1 mL of DMSO).
- Weighing: Carefully weigh the calculated amount of **Fdl169** powder in a suitable container.
- Dissolution: Add the appropriate volume of anhydrous DMSO to the powder.
- Mixing: Cap the vial securely and vortex thoroughly until the powder is completely dissolved. Gentle warming to 37°C for 5-10 minutes can aid dissolution if necessary. Visually inspect the solution to ensure no particulates are present.
- Aliquoting: Dispense the stock solution into single-use, sterile aliquots (e.g., 10-20 µL per tube). This is critical to avoid contamination and degradation from repeated freeze-thaw cycles.[\[2\]](#)
- Storage: Label the aliquots clearly with the compound name, concentration, and date. Store immediately at -20°C or -80°C for long-term storage.

Protocol 2: General Protocol for Assessing Fdl169 Stability by HPLC

Objective: To assess the stability of **Fdl169** in a DMSO stock solution over time by monitoring its purity using High-Performance Liquid Chromatography (HPLC).

Materials:

- **Fdl169** stock solution in DMSO (stored for a specific duration)
- Freshly prepared **Fdl169** solution in DMSO (as a control)
- HPLC system with a UV detector

- Appropriate HPLC column (e.g., C18)
- Mobile phase solvents (e.g., Acetonitrile, Water with 0.1% Formic Acid)

Procedure:

- Sample Preparation:
 - Thaw one aliquot of the aged **Fdl169** stock solution.
 - Prepare a fresh "time zero" control sample of **Fdl169** at the identical concentration.
 - Dilute both the aged and fresh samples to a suitable concentration for HPLC analysis (e.g., 10 μ M) using the mobile phase.
- HPLC Analysis:
 - Set up an appropriate HPLC method (gradient or isocratic) to achieve good separation of the **Fdl169** peak from any potential degradants or impurities.
 - Inject the "time zero" control sample to establish the retention time and peak area of pure **Fdl169**.
 - Inject the aged sample.
- Data Analysis:
 - Compare the chromatograms of the aged sample and the control.
 - Look for the appearance of new peaks (degradants) or a decrease in the peak area of the main **Fdl169** peak in the aged sample.
 - Calculate the purity of the aged sample by dividing the peak area of **Fdl169** by the total peak area of all components (**Fdl169** + degradants).
 - A significant decrease in purity (e.g., >5-10%) indicates degradation, and the stock solution should be discarded.

Visualizations

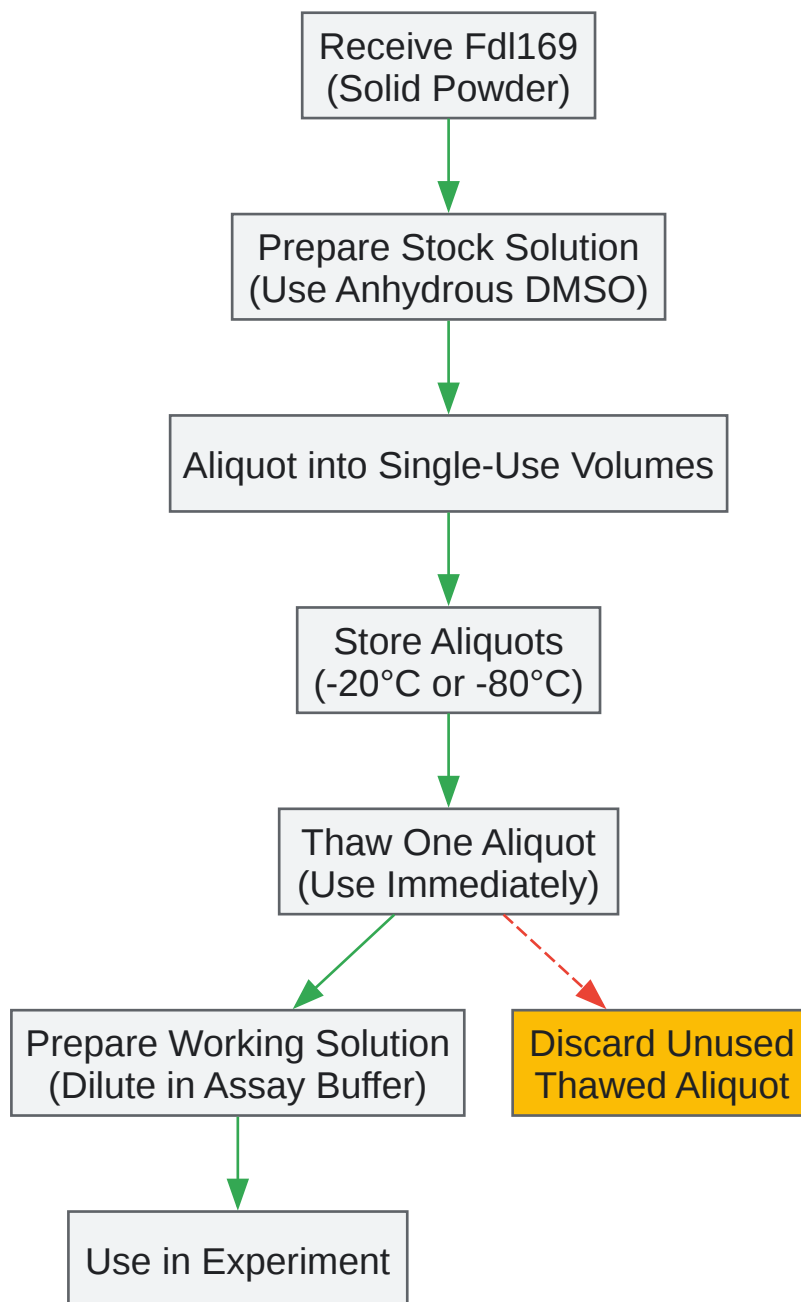


Figure 1: Recommended Workflow for Fdl169 Handling

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Caption: Recommended workflow for handling **Fdl169** from powder to experimental use.

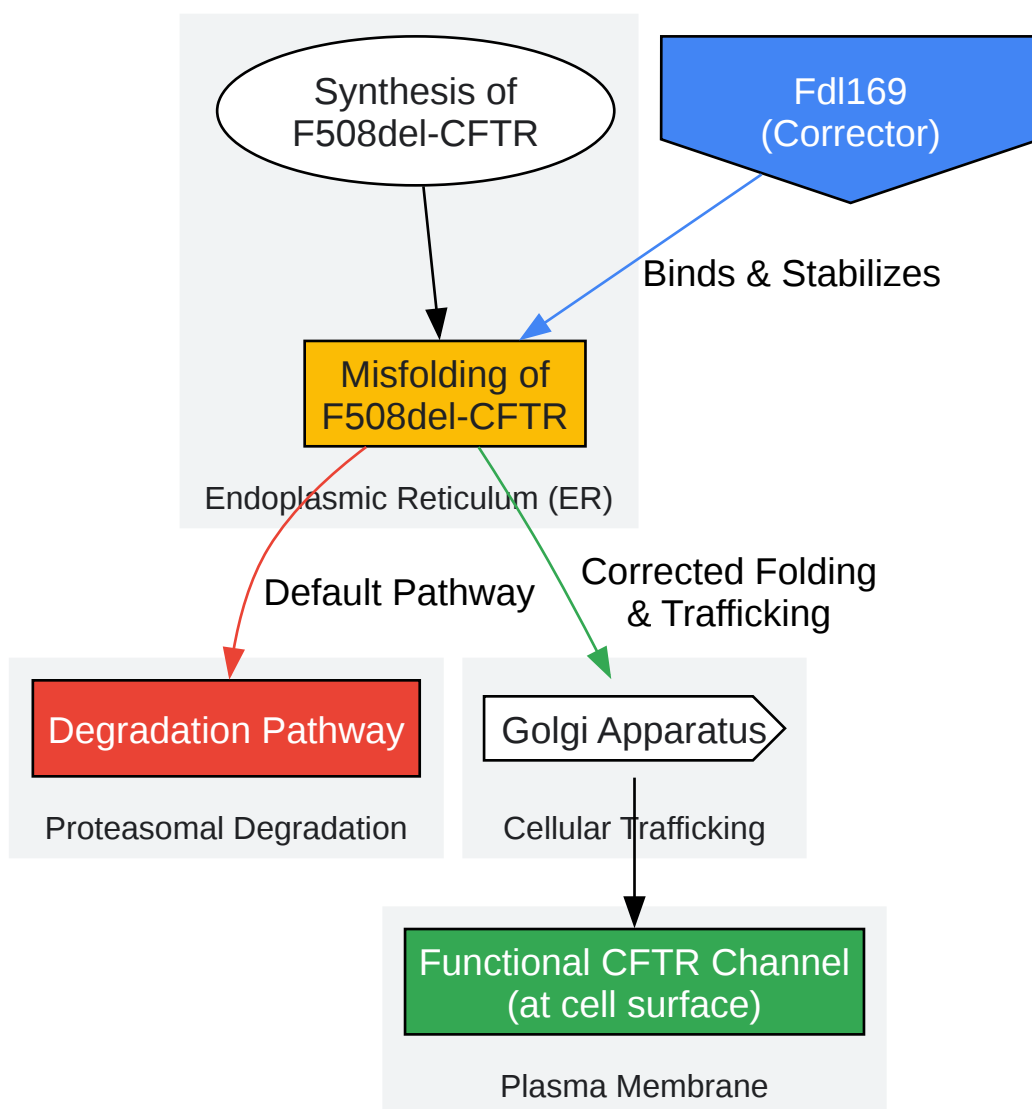


Figure 2: Fdl169 Mechanism as a CFTR Corrector

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Caption: Mechanism of **Fdl169** in rescuing misfolded F508del-CFTR protein.

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